

# Xylose-2-13C: Proper Disposal and Lifecycle Management Guide

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Xylose-2-13C

Cat. No.: B12397748

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## Part 1: Executive Safety Assessment (Urgent)

**CRITICAL DISTINCTION: STABLE VS. RADIOACTIVE** Before initiating any disposal protocol, you must verify the isotopic nature of your material. **Xylose-2-13C** is a stable isotope-labeled carbohydrate.

- Radioactive: No. It does not emit ionizing radiation.
- Hazard Class: Non-Hazardous (General Chemical).[1]
- Radioactive Waste Stream: DO NOT place this material in radioactive waste containers unless it has been cross-contaminated with radioisotopes (e.g.,  
or  
) . Misclassifying stable isotopes as radioactive waste incurs unnecessary disposal costs (approx. 10-20x higher than chemical waste).

## Part 2: Hazard Identification & Safety Profile

To validate the disposal logic, we must first establish the chemical safety profile based on the Safety Data Sheet (SDS) and GHS classifications.

## Table 1: Chemical Safety Data Summary

| Parameter       | Specification                             | Causality / Implication for Disposal                                                      |
|-----------------|-------------------------------------------|-------------------------------------------------------------------------------------------|
| Chemical Name   | D-Xylose-2-13C                            | Target analyte.                                                                           |
| CAS Number      | 7942-47-4 (Labeled) / 58-86-6 (Unlabeled) | Use for inventory reconciliation and waste manifesting.                                   |
| Physical State  | Solid (White Powder)                      | Dust generation is the primary physical hazard during transfer.                           |
| Toxicity (LD50) | N/A (Generally Recognized as Safe)        | Low toxicity allows for non-hazardous waste classification in pure form.                  |
| Flammability    | Combustible Dust (Potential)              | Avoid incineration of large bulk powder quantities in non-specialized ovens.              |
| RCRA Status     | Not Listed (Neither P nor U list)         | Not a federally regulated hazardous waste under RCRA, but subject to local "drain rules." |
| Ecological      | High BOD (Biological Oxygen Demand)       | Large quantities dumped in drains can strain water treatment; dilution is required.       |

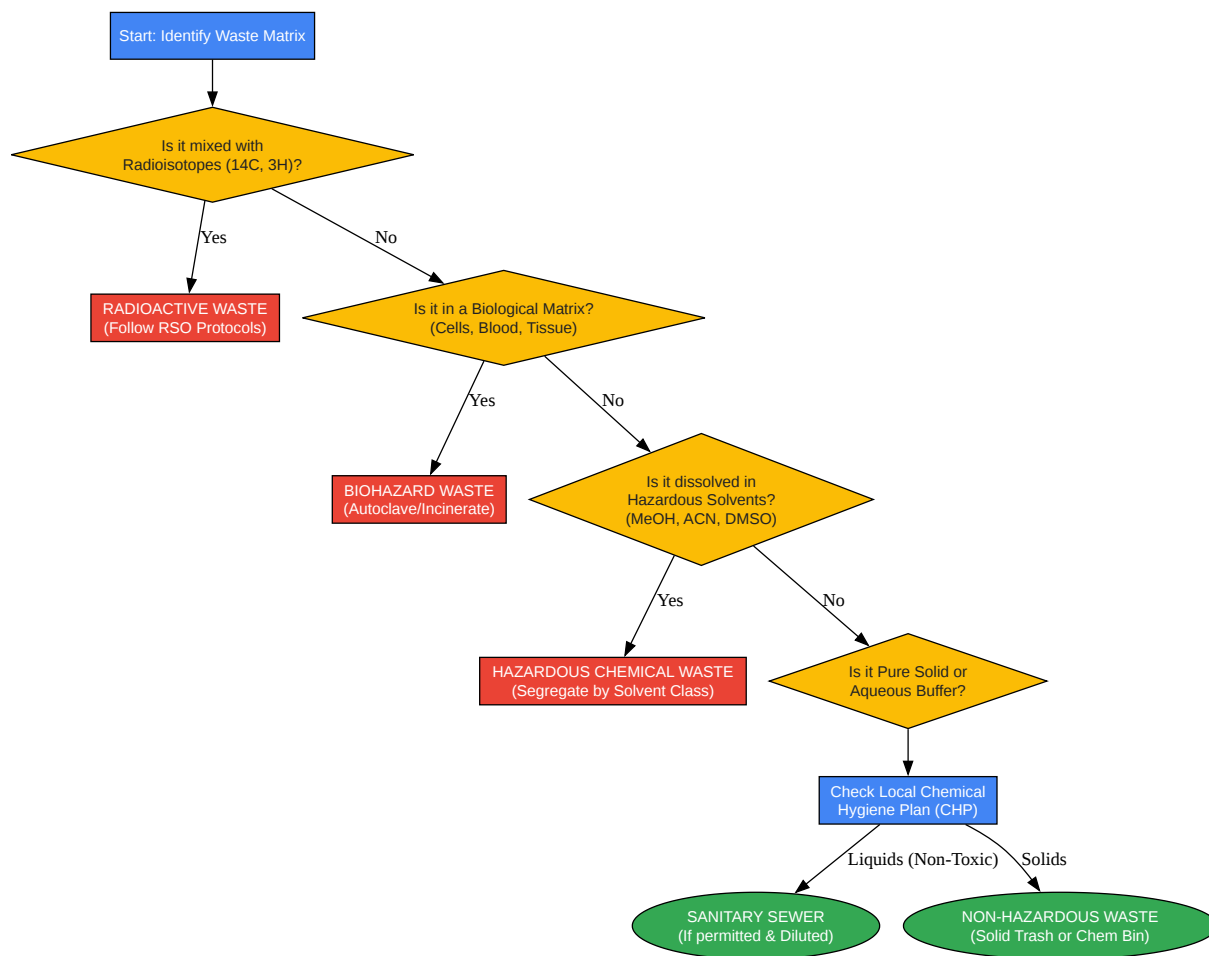
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*Expert Insight: While Xylose itself is benign, the matrix defines the disposal path. A 1 mg sample of **Xylose-2-13C** dissolved in 10 mL of Acetonitrile is Hazardous Chemical Waste (Ignitable, F-listed solvent), not because of the sugar, but because of the solvent.*

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## Part 3: Disposal Decision Matrix (Logic Flow)

Effective disposal requires a logic-based approach rather than a single rule. Use the following decision tree to determine the correct waste stream for your specific experimental context.



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Figure 1: Logic flow for determining the correct disposal stream for **Xylose-2-13C** based on experimental matrix.

## Part 4: Detailed Operational Protocols

### Scenario A: Disposal of Pure Solid (Expired or Spilled)

Context: You have an old vial of **Xylose-2-13C** powder, or a minor spill on the benchtop.

- Inventory De-accession: Scan the barcode or manually remove the container from your chemical inventory system (e.g., ChemTracker, Quartzly). This prevents "ghost inventory" during audits.
- Spill Cleanup:
  - Sweep up dry powder using a brush and dustpan.
  - If residue remains, wipe with a damp paper towel.
- Disposal:
  - Preferred: Place the solid powder and contaminated paper towels into the Non-Hazardous Chemical Waste pail. This avoids alarming janitorial staff who might see a chemical name in the regular trash.
  - Alternative: If your facility allows, deface the label (black out the chemical name) and place in regular laboratory trash [1].

### Scenario B: Aqueous Solutions (Buffers & Media)

Context: Xylose dissolved in water, PBS, or cell culture media (without biological agents).

- Volume Assessment:
  - < 1 Liter: Most facilities allow drain disposal for non-hazardous sugars.
  - > 1 Liter: High concentrations of sugar create a high Biological Oxygen Demand (BOD), which can violate wastewater permits. Collect in a carboy.

- Drain Disposal Protocol (If Permitted by CHP):
  - Turn on the cold water tap to a steady stream.
  - Pour the solution slowly into the sink.
  - Flush with water for 2 minutes to ensure the sugar does not crystallize in the P-trap, which can attract pests (ants/flies) [2].

## Scenario C: Mixed Solvent Waste (LC-MS/HPLC)

Context: **Xylose-2-13C** extracted in Acetonitrile/Water or Methanol.

STOP: The hazard is now the solvent, not the isotope.

- Segregation: Do not pour down the drain.
- Collection: Pour into the "Flammable/Organic Solvent" waste carboy (usually Red or Yellow tag).
- Labeling: List "Xylose" as a trace constituent (<1%) on the waste tag. List the solvents (e.g., "Acetonitrile 50%, Water 50%") as the primary hazards [3].

## Part 5: Regulatory Compliance & Documentation

### EPA & RCRA (United States)

Under the Resource Conservation and Recovery Act (RCRA), Xylose is not a listed hazardous waste (40 CFR Part 261).

- P-List/U-List: Not listed.
- Characteristic Waste: It does not exhibit Ignitability (D001), Corrosivity (D002), Reactivity (D003), or Toxicity (D004) in its pure form.

However, the "Mixture Rule" applies: If Xylose is mixed with a listed solvent (e.g., Spent Methylene Chloride - F002), the entire mixture is hazardous waste [4].

## OSHA Laboratory Standard

Your lab must possess a Chemical Hygiene Plan (CHP) as mandated by 29 CFR 1910.1450.[2][3][4]

- Requirement: Ensure your Standard Operating Procedure (SOP) for "Metabolomics" or "Carbohydrate Handling" explicitly states that stable isotopes are treated chemically, not radiologically. This documentation protects you during EHS audits [5].

## "De Minimis" Quantities

For stable isotope tracing, quantities are often milligram-scale. Regulatory bodies generally view these as de minimis regarding environmental impact, provided they are not acutely toxic. The primary goal is preventing the "perception" of hazard (e.g., white powder in a trash can) rather than actual environmental harm.

## References

- Occupational Safety and Health Administration (OSHA). (2011). Laboratory Safety Guidance: Chemical Hygiene Plan (OSHA 3404-11R). U.S. Department of Labor.[5] [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2023). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes.[\[Link\]](#)
- National Research Council. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. The National Academies Press. [\[Link\]](#)
- Code of Federal Regulations. (2023). 29 CFR 1910.1450 - Occupational exposure to hazardous chemicals in laboratories.[2][3][4] eCFR. [\[Link\]](#)

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## Sources

- [1. d-Xylose SDS \(Safety Data Sheet\) | Flinn Scientific \[flinnsci.com\]](#)

- [2. Chemical Hygiene Plan – Environment, Health & Safety – UW–Madison \[ehs.wisc.edu\]](#)
- [3. Chemical Hygiene Plan | Research Safety \[researchsafety.uky.edu\]](#)
- [4. osha.gov \[osha.gov\]](#)
- [5. fishersci.com \[fishersci.com\]](#)
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